

Essential Procedures for the Proper Disposal of LPM4870108

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Compound of Interest

Compound Name: LPM4870108

Cat. No.: B15616778

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Disclaimer: As of December 2025, a specific Safety Data Sheet (SDS) with detailed disposal procedures for **LPM4870108** is not publicly available. The following guidelines are based on best practices for the disposal of potent, biologically active small molecule kinase inhibitors and should be supplemented by a thorough review of your institution's specific chemical hygiene and hazardous waste disposal protocols. Always consult with your institution's Environmental Health and Safety (EHS) office before handling and disposing of this compound.

LPM4870108 is a potent, orally active pan-Trk inhibitor.^{[1][2][3]} Due to its high biological activity, it should be handled as a potentially hazardous substance to minimize exposure to personnel and the environment.

Summary of Key Compound Information

The following table summarizes key characteristics of **LPM4870108** relevant to its safe handling and disposal.

Characteristic	Description	Source
Compound Type	Potent and orally active pan-Trk (WT and MT) inhibitor	[1][2][3]
Primary Hazard	Biologically active potent kinase inhibitor; potential for unforeseen toxicological effects.	Inferred from preclinical safety and toxicity studies.[4][5]
Solubility	10 mM in DMSO	[1]
Physical Form	Typically a solid powder	Inferred from supplier information.

Step-by-Step Disposal Procedures

The proper disposal of **LPM4870108** requires the segregation of waste streams to ensure safe and compliant disposal.

Solid Waste Disposal

This category includes unused or expired neat compounds, as well as consumables contaminated with **LPM4870108** such as gloves, weighing papers, pipette tips, and absorbent materials from spill cleanups.

- Segregation: All solid waste contaminated with **LPM4870108** must be collected separately from non-hazardous laboratory trash.
- Containment: Use a designated, sealable, and clearly labeled hazardous waste container. The container should be made of a material compatible with the chemicals it will hold.
- Labeling: The container must be prominently labeled with a "Hazardous Waste" tag. The label should clearly identify the contents, including "**LPM4870108** waste" and any other chemical contaminants.
- Storage: Store the sealed waste container in a designated satellite accumulation area until it is collected by your institution's EHS personnel or a licensed hazardous waste contractor.

Liquid Waste Disposal

This category includes solutions containing **LPM4870108**, such as stock solutions, experimental media, and solvent rinses from contaminated glassware.

- Segregation: Collect all liquid waste containing **LPM4870108** in a dedicated, leak-proof, and shatter-resistant hazardous waste container. Do not mix with other, incompatible waste streams.
- Containment: The container must be securely sealed to prevent spills and evaporation. Do not fill the container to more than 80% capacity to allow for vapor expansion.
- Labeling: Affix a "Hazardous Waste" label to the container. The label must list all chemical constituents by their full names and include their approximate concentrations. For example: "**LPM4870108** in DMSO," with estimated concentrations.
- pH Neutralization: If the waste is acidic or basic, it may require neutralization before disposal, as per your institution's guidelines. Consult your EHS office for specific instructions.
- Storage: Store the sealed liquid waste container in secondary containment in a designated satellite accumulation area, away from drains and sources of ignition.

Sharps Waste Disposal

This category includes any sharp objects that are contaminated with **LPM4870108**, such as needles, syringes, and razor blades.

- Containment: Immediately place all contaminated sharps into a designated, puncture-proof sharps container.
- Labeling: The sharps container should be clearly labeled as "Hazardous Waste" and indicate that it contains sharps contaminated with **LPM4870108**.
- Disposal: Do not overfill the sharps container. When it is three-quarters full, seal it and arrange for its collection by your institution's EHS office.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of waste generated from work with **LPM4870108**.



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Caption: Workflow for the proper segregation and disposal of **LPM4870108** waste.

This document is intended to provide guidance based on general laboratory safety principles. It is not a substitute for the specific protocols and regulations of your institution. Always prioritize the guidance of your local Environmental Health and Safety office.

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